

N-ethylhydroxylamine Hydrochloride molecular weight

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Compound of Interest

Compound Name:	N-ethylhydroxylamine Hydrochloride
Cat. No.:	B1365094

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An In-Depth Technical Guide to the Physicochemical Properties and Analysis of **N-Ethylhydroxylamine Hydrochloride**

Abstract

N-Ethylhydroxylamine hydrochloride is a pivotal reagent and intermediate in modern organic and medicinal chemistry. This guide provides a comprehensive technical overview of its core physicochemical properties, with a primary focus on its molecular weight. We will delve into its chemical identity, established methods for its synthesis, analytical protocols for its characterization, and its significant applications in research and drug development. This document is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound for its effective and safe utilization. Key discussions include a detailed, field-proven protocol for its synthesis and a self-validating workflow for molecular weight verification via mass spectrometry, underscoring the compound's identity and purity.

Introduction to N-Ethylhydroxylamine Hydrochloride Overview and Significance

N-Ethylhydroxylamine hydrochloride, the hydrochloride salt of N-ethylhydroxylamine, is a versatile organic compound with significant utility in synthetic chemistry.^[1] Its unique chemical structure, featuring an ethyl group on the nitrogen of a hydroxylamine moiety, imparts specific

reactivity that makes it a valuable tool for chemists. It is widely employed as a reducing agent and a nucleophile in the synthesis of complex organic molecules, particularly as a key intermediate in the development of pharmaceuticals and agrochemicals.[\[1\]](#)[\[2\]](#) Its applications range from the conversion of nitro and carbonyl groups to the construction of novel nitrogen-containing heterocycles.[\[1\]](#)[\[2\]](#) Understanding its fundamental properties, beginning with its precise molecular weight, is paramount for its successful application in stoichiometric calculations, reaction optimization, and regulatory compliance.

Chemical Identity

A precise understanding of a compound's identity is the foundation of all chemical research. The key identifiers for **N-Ethylhydroxylamine Hydrochloride** are summarized below.

Identifier	Value	Source(s)
IUPAC Name	N-ethylhydroxylamine;hydrochloride	[1] [3]
CAS Number	42548-78-7	[1] [3] [4] [5]
Molecular Formula	C ₂ H ₈ CINO	[1] [3] [4] [6]
Molecular Weight	97.54 g/mol	[1] [3] [4] [5]
InChI	InChI=1S/C2H7NO.C1H/c1-2-3-4;/h3-4H,2H2,1H3;1H	[1] [3] [6]
InChIKey	LTZZYVWUGIPISL-UHFFFAOYSA-N	[1] [3] [5] [6]
Canonical SMILES	CCNO.Cl	[1]

Core Physicochemical Properties

Molecular Weight and Formula

The molecular formula for **N-ethylhydroxylamine hydrochloride** is C₂H₈CINO.[\[1\]](#)[\[3\]](#)[\[4\]](#) Its molecular weight is calculated from the atomic masses of its constituent elements:

- Carbon (C): $2 \times 12.011 \text{ u} = 24.022 \text{ u}$
- Hydrogen (H): $8 \times 1.008 \text{ u} = 8.064 \text{ u}$
- Chlorine (Cl): $1 \times 35.453 \text{ u} = 35.453 \text{ u}$
- Nitrogen (N): $1 \times 14.007 \text{ u} = 14.007 \text{ u}$
- Oxygen (O): $1 \times 15.999 \text{ u} = 15.999 \text{ u}$

Total Molecular Weight = 97.545 u (commonly rounded to 97.54 g/mol)[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)

It is crucial to distinguish this from its free base, N-ethylhydroxylamine ($\text{C}_2\text{H}_7\text{NO}$), which has a molecular weight of 61.08 g/mol . The addition of hydrochloric acid (HCl) to form the salt accounts for the difference in their respective molecular weights.

Physical Properties

The physical characteristics of **N-ethylhydroxylamine hydrochloride** are essential for its proper handling, storage, and use in experimental setups.

Property	Value	Source(s)
Appearance	White crystalline solid to yellow clear liquid	[2] [7] [8]
Solubility	Soluble in water and ethanol; insoluble in non-polar solvents	[7]
Melting Point	37°C	[9] [10] [11]
Boiling Point	91.4°C at 760 mmHg	[2] [10]
Hygroscopicity	Hygroscopic (absorbs moisture from the air)	[8]

Synthesis and Mechanism

Rationale for Modern Synthetic Routes

The preparation of **N-ethylhydroxylamine hydrochloride** has evolved to prioritize safety and efficiency. Early methods sometimes involved reagents like t-butyl azidoformate, which is thermally unstable and shock-sensitive, making it too hazardous for large-scale use.[12] The modern, preferred method utilizes di-tert-butyl dicarbonate (Boc₂O or Boc anhydride) as a protecting group for hydroxylamine.[12][13] This route is significantly safer, proceeds in high yield, and provides a pure product, making it the authoritative choice in both academic and industrial settings.[12][14]

Detailed Synthesis Protocol

This protocol describes the preparation of **N-ethylhydroxylamine hydrochloride** from hydroxylamine hydrochloride via a three-step process: N,O-bis-protection, ethylation, and deprotection.

Step 1: N,O-bis-BOC Protection of Hydroxylamine

- In a reaction vessel equipped with a stirrer, add hydroxylamine hydrochloride to a suitable non-reactive solvent such as water or dichloromethane.[1][14]
- Add a base, such as sodium carbonate or potassium carbonate, to the mixture.[13][14]
- Cool the mixture to a temperature between 10°C and 60°C.[1][14]
- Slowly add di-tert-butyl dicarbonate to the reaction mixture over a period of 30 minutes to 6 hours.[1][14] The reaction unexpectedly yields N,O-bis-BOC-hydroxylamine.[14]
- Isolate the N,O-bis-BOC-hydroxylamine intermediate.

Step 2: Alkylation with Ethyl Halide

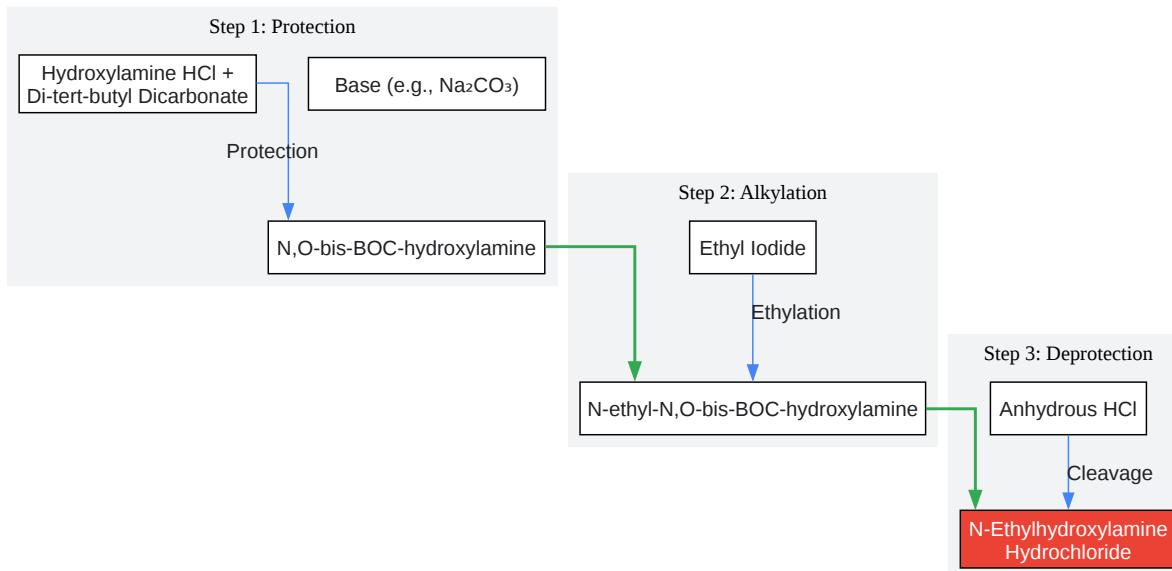
- Dissolve the isolated N,O-bis-BOC-hydroxylamine in a solvent like dimethylformamide (DMF).[14]
- Add a base, such as potassium carbonate, to the solution.[14]
- Introduce an ethylating agent, typically ethyl iodide or ethyl bromide.[13][14]
- Maintain the reaction temperature between 25°C and 35°C for 30 minutes to 1 hour.[13][14]

- Isolate the resulting N-ethyl-N,O-bis-BOC-hydroxylamine, which is typically an oil, via extraction and concentration in vacuo.[13]

Step 3: Acidic Cleavage (Deprotection)

- Dissolve the N-ethyl-N,O-bis-BOC-hydroxylamine oil in ethyl acetate.[13][14]
- Treat the solution with anhydrous hydrochloric acid (HCl gas or a solution in a compatible solvent).[13][14]
- Maintain the reaction temperature between 30°C and 40°C for 30 minutes to 3 hours to cleave the BOC protecting groups.[13][14]
- The final product, **N-ethylhydroxylamine hydrochloride**, will precipitate or can be isolated upon solvent removal, typically in high yield and purity.[13]

Synthesis Workflow Diagram



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Caption: Synthetic pathway for **N-ethylhydroxylamine hydrochloride**.

Analytical Characterization and Quality Control The Importance of Purity and Identity Verification

In research and drug development, verifying the molecular weight and purity of a reagent is a non-negotiable step. For **N-ethylhydroxylamine hydrochloride**, this confirmation ensures:

- Stoichiometric Accuracy: Correct molar quantities are used in reactions, preventing waste and ensuring predictable outcomes.

- **Avoidance of Side Reactions:** Impurities can lead to unintended products, complicating purification and reducing yield.
- **Regulatory Compliance:** In pharmaceutical development, absolute certainty of an intermediate's identity is required for GMP (Good Manufacturing Practices) and regulatory submissions.

Mass spectrometry is the definitive technique for confirming the molecular weight of a compound.

Protocol: Molecular Weight Verification by Mass Spectrometry

This protocol provides a self-validating workflow to confirm the identity of **N-ethylhydroxylamine hydrochloride**.

- **Sample Preparation:**
 - Accurately weigh approximately 1 mg of the **N-ethylhydroxylamine hydrochloride** sample.
 - Dissolve the sample in a suitable solvent compatible with electrospray ionization (ESI), such as a methanol/water mixture, to a final concentration of ~1 mg/mL.
 - Further dilute the stock solution to a final concentration of 1-10 µg/mL for direct infusion.
- **Instrumentation and Ionization:**
 - Utilize an ESI-Mass Spectrometer (ESI-MS). ESI is a soft ionization technique that is ideal for analyzing polar, salt-like compounds, as it typically yields the intact molecular ion.
 - Operate the instrument in positive ion mode. The basic nitrogen atom in N-ethylhydroxylamine will readily accept a proton.
- **Data Acquisition:**

- Infuse the prepared sample directly into the mass spectrometer at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- Acquire data over a mass-to-charge (m/z) range that includes the expected mass of the free base (e.g., m/z 50-200).
- Data Analysis and Interpretation:
 - The hydrochloride salt will dissociate in solution. The mass spectrometer will detect the protonated free base, $[\text{C}_2\text{H}_7\text{NO} + \text{H}]^+$.
 - Expected Ion: The molecular weight of the free base is 61.08 g/mol. The expected ion to be observed is the protonated molecule $[\text{M}+\text{H}]^+$.
 - Expected m/z : $61.08 (\text{M}) + 1.008 (\text{H}^+) = 62.088 \text{ m/z}$.
 - Validation: The presence of a prominent peak at $m/z \approx 62.09$ serves as definitive confirmation of the N-ethylhydroxylamine cation, thereby validating the identity of the original hydrochloride salt.

Data Interpretation Workflow



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Caption: Logical workflow for mass spectrometry identity confirmation.

Key Applications in Research and Development

The specific chemical properties of **N-ethylhydroxylamine hydrochloride** make it a valuable reagent in several areas.

- Organic Synthesis: It functions as a potent reducing agent, capable of converting functional groups like carbonyls ($\text{C}=\text{O}$) into alcohols ($\text{C}-\text{OH}$).^[1] It is also used in nucleophilic

substitution and reductive amination reactions to form new nitrogen-containing compounds.

[1]

- **Pharmaceutical Intermediates:** It serves as a crucial building block in the synthesis of various pharmaceuticals, including those targeting neurological disorders.[1][11][13] Its ability to introduce a hydroxylamino group is a key step in constructing more complex active pharmaceutical ingredients (APIs).
- **Analytical Chemistry:** In analytical methods, it can be used to derivatize molecules, modifying functional groups to aid in their detection and quantification.[2]

Safety, Handling, and Storage

Proper handling of **N-ethylhydroxylamine hydrochloride** is essential due to its potential hazards.

Hazard Profile

The compound is classified with the following hazards according to the Globally Harmonized System (GHS).[3][5]

Hazard Code	Description	GHS Pictogram
H315	Causes skin irritation	GHS07 (Exclamation Mark)
H319	Causes serious eye irritation	GHS07 (Exclamation Mark)
H335	May cause respiratory irritation	GHS07 (Exclamation Mark)

Recommended Handling Procedures

- **Engineering Controls:** Use in a well-ventilated area, preferably within a chemical fume hood, to control airborne levels.[8]
- **Personal Protective Equipment (PPE):**
 - **Eyes:** Wear chemical splash goggles.[8]
 - **Skin:** Wear appropriate protective gloves and clothing to prevent skin exposure.[8]

- Respiratory: If ventilation is inadequate, use a respirator that meets OSHA or European standards.[8]
- General Hygiene: Wash hands thoroughly after handling. Remove and wash contaminated clothing before reuse.[8]

Storage and Stability

- Conditions: Store in a cool, dry place away from incompatible materials and strong oxidants. [7][8]
- Container: Keep the container tightly closed when not in use to protect it from moisture, as it is hygroscopic.[2][8]
- Stability: The compound is stable under normal temperatures and pressures.[8]

Conclusion

N-Ethylhydroxylamine hydrochloride is a chemical of significant value to the scientific community. Its molecular weight of 97.54 g/mol is a fundamental constant that underpins its use in countless synthetic and analytical procedures. A thorough understanding of its properties, from its chemical identity and synthesis to its safe handling and analytical verification, empowers researchers and developers to leverage its full potential. The modern synthetic routes provide a safe and efficient means of production, while analytical techniques like mass spectrometry offer an unequivocal method for identity confirmation, ensuring the integrity and success of advanced chemical research.

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